

Application Notes and Protocols: Long-Term Stability of SMI 6860766 in Solution

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Compound of Interest

Compound Name: SMI 6860766

Cat. No.: B15585280

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Introduction

SMI 6860766 is a small molecule inhibitor that specifically disrupts the interaction between CD40 and TNF receptor-associated factor 6 (TRAF6). This inhibition has shown therapeutic potential in ameliorating complications associated with diet-induced obesity by improving glucose tolerance and reducing adipose tissue inflammation.[1][2] Given its potential in preclinical and clinical research, a thorough understanding of its long-term stability in solution is critical for ensuring the accuracy, reproducibility, and reliability of experimental results.

These application notes provide a comprehensive overview of the recommended procedures for storing and handling **SMI 6860766** in solution, along with detailed protocols for researchers to conduct their own long-term stability assessments. The information herein is based on general best practices for small molecule stability testing, as specific public data on the long-term stability of **SMI 6860766** is not available.

Physicochemical Properties and Solubility

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₁ BrClNO	[3]
Molecular Weight	336.61 g/mol	[3]
CAS Number	433234-16-3	[3]
Appearance	Solid Powder	[4]
Solubility	Soluble in DMSO (e.g., 10 mM)	[3][4]
Purity (Typical)	>98% (by HPLC)	[3][4]

Long-Term Storage and Stability in Solution

While specific, long-term stability data for **SMI 6860766** in various solvents has not been extensively published, general recommendations from suppliers and best practices for similar small molecules suggest the following storage conditions.

Stock Solutions (in DMSO):

For long-term storage, it is recommended to prepare a concentrated stock solution of **SMI 6860766** in anhydrous dimethyl sulfoxide (DMSO). This stock solution should be aliquoted into small, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.

Storage Condition	Recommended Duration
-80°C in anhydrous DMSO	Up to 6 months
-20°C in anhydrous DMSO	Up to 6 months

Note: The stability of compounds in DMSO can be affected by the presence of water, as DMSO is hygroscopic. It is crucial to use anhydrous DMSO and to properly seal storage vials to prevent moisture absorption.

Illustrative Stability Data in DMSO:

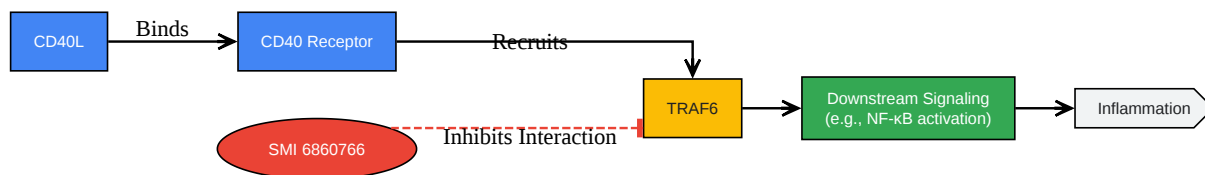
The following table presents illustrative data on the stability of **SMI 6860766** in DMSO at a concentration of 10 mM. This data is based on general observations for small molecules and is intended to serve as a guideline. Researchers should perform their own stability studies for their specific experimental conditions.

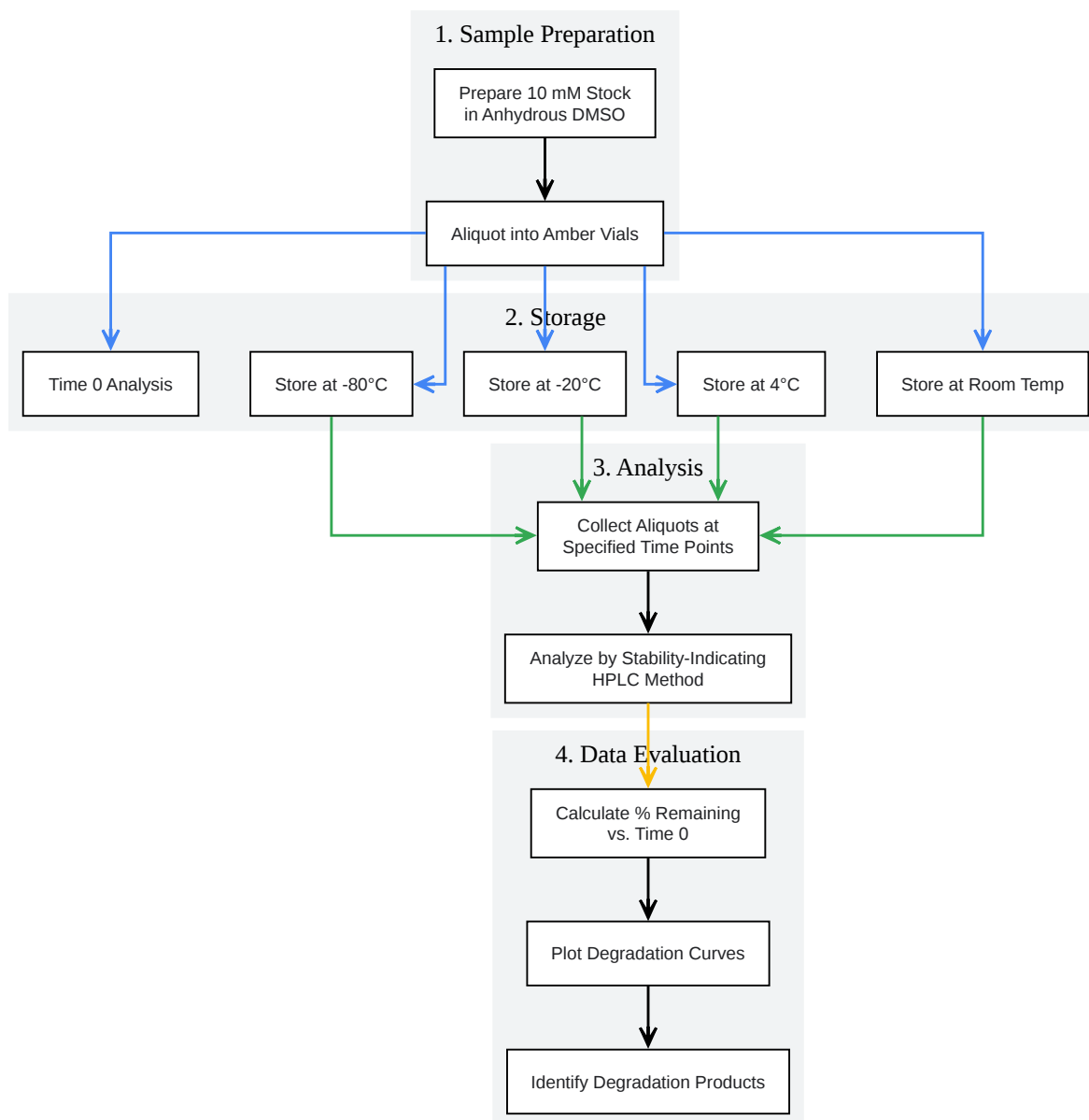
Storage Condition	Time Point	Percent Remaining (Illustrative)
-80°C	1 month	>99%
3 months	>98%	
6 months	>97%	
-20°C	1 month	>98%
3 months	>95%	
6 months	>92%	
4°C	1 week	>95%
1 month	<90%	
Room Temperature	24 hours	>90%
1 week	<80%	

Disclaimer: The quantitative data presented in this table is illustrative and not derived from direct experimental analysis of **SMI 6860766**. It is intended to provide a general expectation of stability based on common small molecule behavior.

CD40-TRAF6 Signaling Pathway

SMI 6860766 functions by inhibiting the downstream signaling cascade initiated by the binding of CD40 ligand (CD40L) to the CD40 receptor. Specifically, it blocks the recruitment of TRAF6 to the intracellular domain of CD40, thereby preventing the activation of downstream inflammatory pathways, such as the NF-κB pathway.





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